

A Comparative Guide to ICBA Performance in Tandem Solar Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ICBA

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Indene-C60 bisadduct (**ICBA**) has emerged as a promising electron acceptor material in the field of organic and perovskite solar cells, offering potential advantages over the more commonly used phenyl-C61-butyric acid methyl ester (PCBM). This guide provides a comparative analysis of **ICBA**'s performance, particularly in the context of tandem solar cell applications, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Performance Comparison of ICBA and Alternative Acceptors

While direct comparative studies of **ICBA** in tandem solar cells are limited, its performance benefits can be clearly demonstrated in single-junction devices, which are the fundamental building blocks of tandem architectures. The primary advantage of **ICBA** lies in its higher Lowest Unoccupied Molecular Orbital (LUMO) energy level compared to PCBM. This higher LUMO level typically results in a larger open-circuit voltage (Voc), a key parameter for achieving high power conversion efficiency (PCE).

A comparative study on bulk heterojunction solar cells using poly(3-hexylthiophene) (P3HT) as the donor material showed a significant increase in Voc when **ICBA** was used as the acceptor instead of PCBM.^{[1][2]} While PCBM-based devices exhibited a Voc of around 0.6 V, the **ICBA**-based counterparts reached approximately 0.8 V.^[1]

Below is a summary of the performance parameters for P3HT-based single-junction solar cells with different electron acceptors and electron transport layers (ETLs).

Donor	Acceptor	ETL	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
P3HT	PCBM	Organic ETL	~0.55	~7	42-45	2.11 (avg)
P3HT	ICBA	ZnO	~0.8	~7	52-55	2.86 (avg)

In the context of tandem solar cells, a 2024 study on all-perovskite tandem solar modules utilized a hybrid electron transport layer composed of a mixture of fullerene (C60), PCBM, and **ICBA**. This approach achieved a champion power conversion efficiency of 23.3% for a large-area module (20.25 cm²). While this study does not isolate the performance of **ICBA** alone, its inclusion in a high-performing tandem device underscores its compatibility and potential in such architectures.

Experimental Protocols

The fabrication and characterization of tandem solar cells involve a multi-step process requiring precise control over each layer. The following sections outline a general methodology for the fabrication of an all-solution-processed tandem solar cell, a common architecture for flexible and large-area applications.^[3]

Fabrication of All-Solution-Processed Tandem Solar Cells

1. Substrate Preparation:

- Indium tin oxide (ITO)-coated glass or flexible substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The substrates are then dried with nitrogen gas and treated with UV-ozone for 15-20 minutes to improve the wettability and work function of the ITO surface.

2. Deposition of the Bottom Sub-cell:

- A hole transport layer (HTL), such as PEDOT:PSS, is spin-coated onto the cleaned ITO substrate and annealed.
- The active layer of the bottom sub-cell, typically a blend of a low bandgap polymer donor and a fullerene acceptor (e.g., **ICBA** or PCBM), is then spin-coated from a solution in a glovebox. The film is subsequently annealed to optimize its morphology.
- An electron transport layer (ETL), such as a thin layer of a fullerene derivative or a metal oxide like ZnO, is deposited on top of the active layer.

3. Deposition of the Interconnecting Layer (ICL):

- The ICL is a critical component that facilitates charge recombination between the two sub-cells. A common ICL consists of a layer of PEDOT:PSS on top of a metal oxide layer like TiO_x.^[3]
- The TiO_x layer is first deposited, often from a precursor solution, followed by annealing.
- The PEDOT:PSS layer is then spin-coated on top of the TiO_x.

4. Deposition of the Top Sub-cell:

- The active layer of the top sub-cell, typically a blend of a high bandgap polymer donor and a fullerene acceptor, is spin-coated on top of the ICL.
- A top ETL is then deposited.

5. Deposition of the Top Electrode:

- Finally, a top metal electrode, such as silver (Ag) or aluminum (Al), is deposited by thermal evaporation through a shadow mask to define the device area.

Characterization of Tandem Solar Cells

The performance of the fabricated tandem solar cells is evaluated under standard testing conditions (STC: AM1.5G illumination at 100 mW/cm²).

1. Current Density-Voltage (J-V) Measurement:

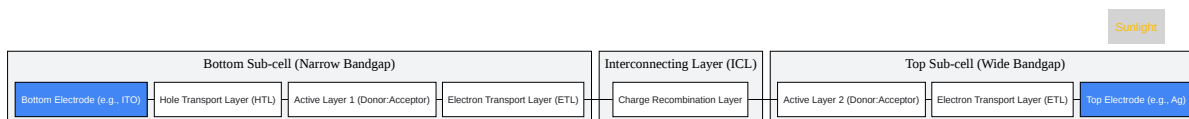
- The J-V characteristics are measured using a solar simulator and a source meter.
- Key performance parameters such as open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE) are extracted from the J-V curve.

2. External Quantum Efficiency (EQE) Measurement:

- EQE, also known as incident photon-to-current conversion efficiency (IPCE), is measured to determine the spectral response of the solar cell.
- This measurement reveals how efficiently the device converts photons of different wavelengths into charge carriers.

Visualizations

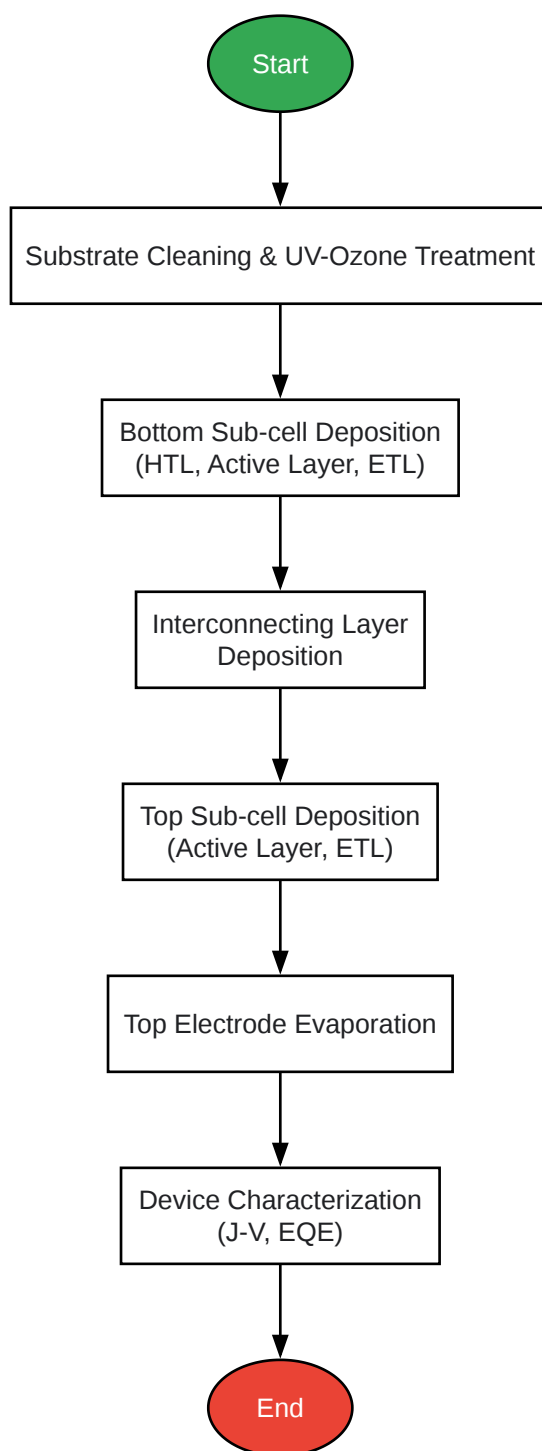
Tandem Solar Cell Architecture



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Caption: A schematic diagram of a typical tandem solar cell architecture.

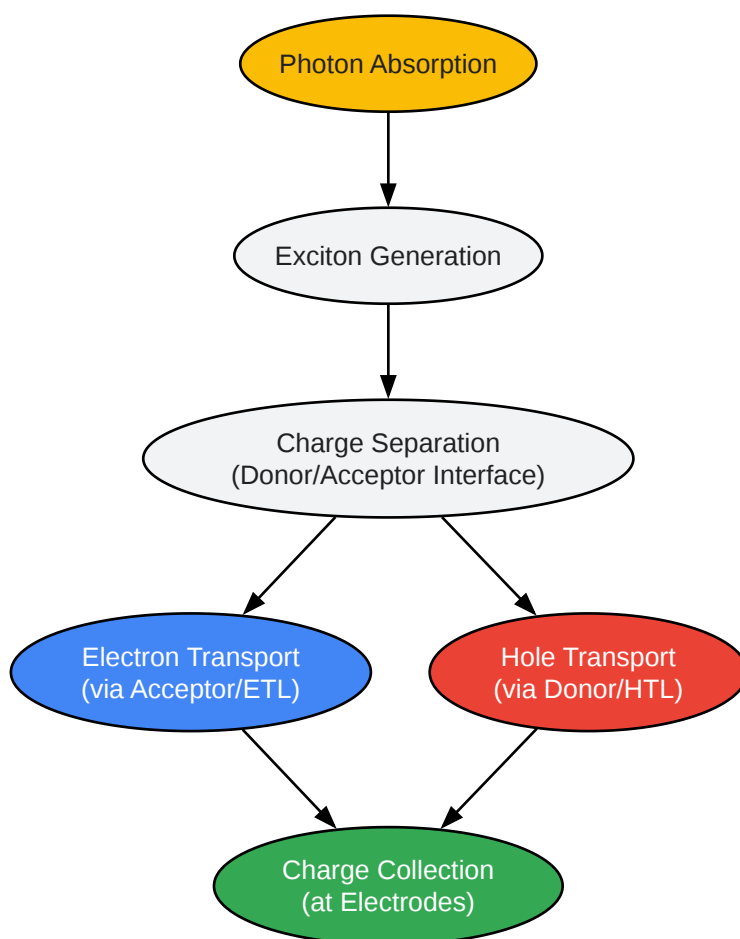
Experimental Workflow for Tandem Solar Cell Fabrication



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Caption: A generalized workflow for the fabrication and characterization of tandem solar cells.

Charge Generation and Transport Pathway



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Caption: A simplified diagram illustrating the charge generation and transport process in a solar cell.

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- To cite this document: BenchChem. [A Comparative Guide to ICBA Performance in Tandem Solar Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8249526#validation-of-icba-performance-in-tandem-solar-cells]

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